

A Comprehensive Guide to the Nomenclature of Metol for Chemical Research

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Compound of Interest

Compound Name: *Metol*

Cat. No.: *B052040*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the alternative names, chemical properties, and synthesis routes for **Metol**. The information is intended to assist researchers, scientists, and professionals in drug development and other chemical industries in accurately identifying and referencing this compound in scientific literature and commercial contexts.

Introduction to Metol

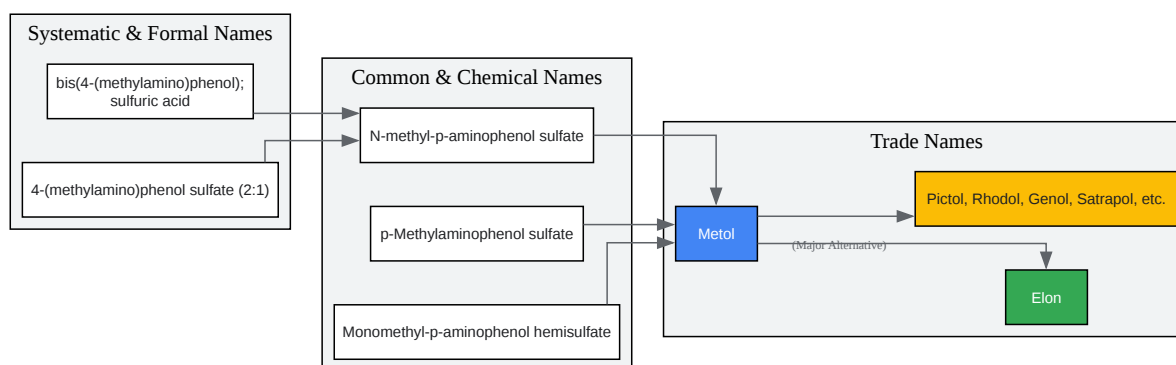
Metol is the common trade name for the sulfate salt of N-methyl-p-aminophenol, with the chemical formula $[\text{HOC}_6\text{H}_4\text{NH}_2(\text{CH}_3)]_2\text{HSO}_4$.^[1] It is a colorless, light-sensitive crystalline solid widely known for its application as a developing agent in black and white photography.^{[1][2][3]} Its ability to reduce silver halides to metallic silver has made it a staple in photographic processes for over a century.^{[4][5]} Beyond photography, **Metol** and its parent compound, N-methyl-p-aminophenol, are utilized in organic synthesis as mild reducing agents, in the manufacture of dyes, and have been investigated for various applications in material science and analytical chemistry.^{[4][6]}

The compound was discovered in 1891 by Alfred Bogisch and subsequently introduced as a developing agent by the chemical company Julius Hauff.^{[1][5]} Aktien-Gesellschaft fuer Anilinfabrikation (AGFA) later marketed the compound under the trade name **Metol**, which became the most common name, alongside Eastman Kodak's trade name, Elon.^[5]

Nomenclature and Synonyms

The diverse applications and long history of **Metol** have led to a wide array of names in chemical literature, patents, and commercial products. These names range from systematic IUPAC names to common synonyms and various trade names. Understanding this nomenclature is critical for comprehensive literature reviews and accurate substance identification.

A logical breakdown of **Metol**'s nomenclature is presented in the diagram below.



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Figure 1. Logical relationship of **Metol**'s nomenclature.

The following table summarizes the various alternative names and synonyms for **Metol** found in chemical literature.

Table 1: Alternative Names and Synonyms for **Metol**

| Category | Name |
|-------------------------|---|
| IUPAC Name | 4-(methylamino)phenol sulfate [1] |
| | bis(4-(methylamino)phenol);sulfuric acid [7] |
| Systematic/Formal Names | N-methyl-p-aminophenol sulfate [1] [4] |
| | p-(methylamino)phenol sulfate [1] [5] |
| | monomethyl-p-aminophenol hemisulfate [1] [5] |
| | 4-(Methylamino)phenol hemisulfate [7] |
| | Bis(4-hydroxy-N-methylanilinium) sulphate [3] [7] |
| | Phenol, 4-(methylamino)-, sulfate salt (2:1) [7] |
| Common Synonyms | p-Methylaminophenolsulfate [7] |
| | Paramethylaminophenol sulfate [7] |
| | Methyl-p-aminophenol sulfate [7] |
| Trade Names | Metol [1] [7] |
| | Elon (Kodak trade name) [1] [2] [7] |
| | Pictol [1] [4] [7] |
| | Rhodol [1] [4] [5] |
| | Genol [1] [2] |
| | Satrapol [1] [4] [5] |
| | Photol [1] [4] [7] |
| | Graphol [2] [7] |
| | Enel [1] [4] [5] |
| | Viterol [1] [4] [5] |
| | Scalol [1] [4] [5] |
| | Armol [7] |

| Category | Name |
|----------|-------------|
| | Metatyl[7] |
| | Planetol[7] |

| | Verol[7] |

Note: The names can refer to the sulfate salt (**Metol**, CAS 55-55-0) or the free base parent compound, N-methyl-p-aminophenol (CAS 150-75-4). Context in the literature is key to differentiation.

Chemical and Physical Data

Quantitative identifiers are essential for unambiguous identification in a laboratory or procurement setting.

Table 2: Chemical Identifiers and Properties of **Metol**

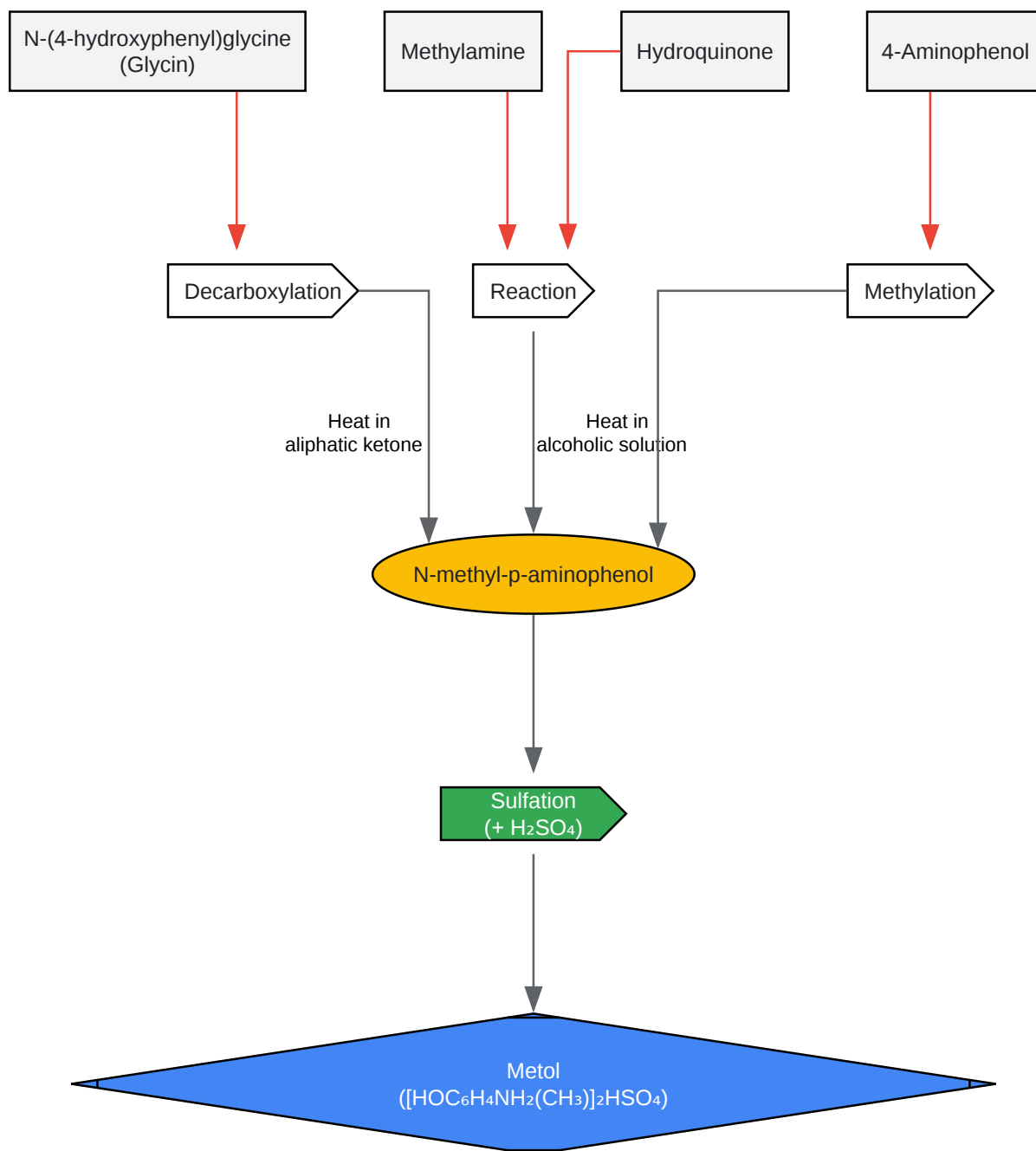
| Property | Value |
|-------------------|---|
| CAS Number | 55-55-0 (for the 2:1 sulfate salt) [1][2][7] |
| Parent CAS Number | 150-75-4 (for N-methyl-p-aminophenol free base) |
| Molecular Formula | (C ₇ H ₉ NO) ₂ ·H ₂ SO ₄ or C ₁₄ H ₂₀ N ₂ O ₆ S[3][4][7] |
| Molar Mass | 344.38 g/mol [1][4] |
| Appearance | Off-white to slightly gray crystalline solid/powder[4][7] |
| Melting Point | ~260 °C (decomposes)[1] |
| Solubility | Soluble in water; slightly soluble in alcohol; insoluble in ether.[2][4] |
| SMILES | CNC1=CC=C(C=C1)O.CNC1=CC=C(C=C1)O.OS(=O)(=O)O[3][7] |

| InChI Key | ZVNPWFOVUDMGRP-UHFFFAOYSA-N[3][7] |

Experimental Protocols: Synthesis of N-methyl-p-aminophenol

Metol is the sulfate salt of N-methyl-p-aminophenol. The industrial synthesis primarily focuses on the creation of the parent compound, N-methyl-p-aminophenol, which is then treated with sulfuric acid. The literature describes several viable manufacturing routes.

The diagram below illustrates the main synthesis pathways.



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Figure 2. Primary synthesis routes for **Metol**.

Key Methodologies:

- Reaction of Hydroquinone with Methylamine:

- Principle: This method involves the direct reaction of hydroquinone with an alcoholic solution of methylamine.
- Protocol: Hydroquinone is heated with methylamine in an alcoholic solution, typically at temperatures between 200-250 °C. This aminating reaction substitutes one of the hydroxyl groups of hydroquinone with a methylamino group to yield N-methyl-p-aminophenol.[1]
- Decarboxylation of N-4-hydroxyphenylglycine (Glycin):
 - Principle: N-methyl-p-aminophenol can be produced via the decarboxylation of N-4-hydroxyphenylglycine, a photographic developing agent also known as Glycin.
 - Protocol: The industrial synthesis involves heating N-(4-hydroxyphenyl)glycine to an elevated temperature in the presence of an aliphatic ketone solvent, such as cyclohexanone. The heat facilitates the removal of a carboxyl group as carbon dioxide, yielding the desired product.[1]
- Methylation of 4-Aminophenol:
 - Principle: This route involves the direct methylation of the amino group of 4-aminophenol.
 - Protocol: 4-Aminophenol, often as a hydrochloride salt, is treated with a methylating agent to introduce a methyl group onto the nitrogen atom.[1] This method provides a direct pathway to the target molecule from a readily available precursor.[1]

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